

BI 01383298 light sensitivity storage protection

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Compound Focus: BI 01383298

Cat. No.: S521111

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Storage & Handling Information

The table below summarizes the key storage and handling parameters for **BI 01383298** based on the available data.

Parameter	Specification
Appearance	White to off-white solid [1]
Light Sensitivity	Must be protected from light [1]
Recommended Storage	-20°C, protect from light [1]
Solubility / Stock Solution	37.5 mg/mL (84.21 mM) in DMSO [1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light) [1]

Frequently Asked Questions

Q: How should I prepare and store stock solutions of BI 01383298? **A:** The compound is soluble in DMSO. It is recommended to prepare stock solutions at a concentration of 10 mM (or another suitable concentration) in DMSO. Aliquot the stock solution to avoid repeated freeze-thaw cycles and store the

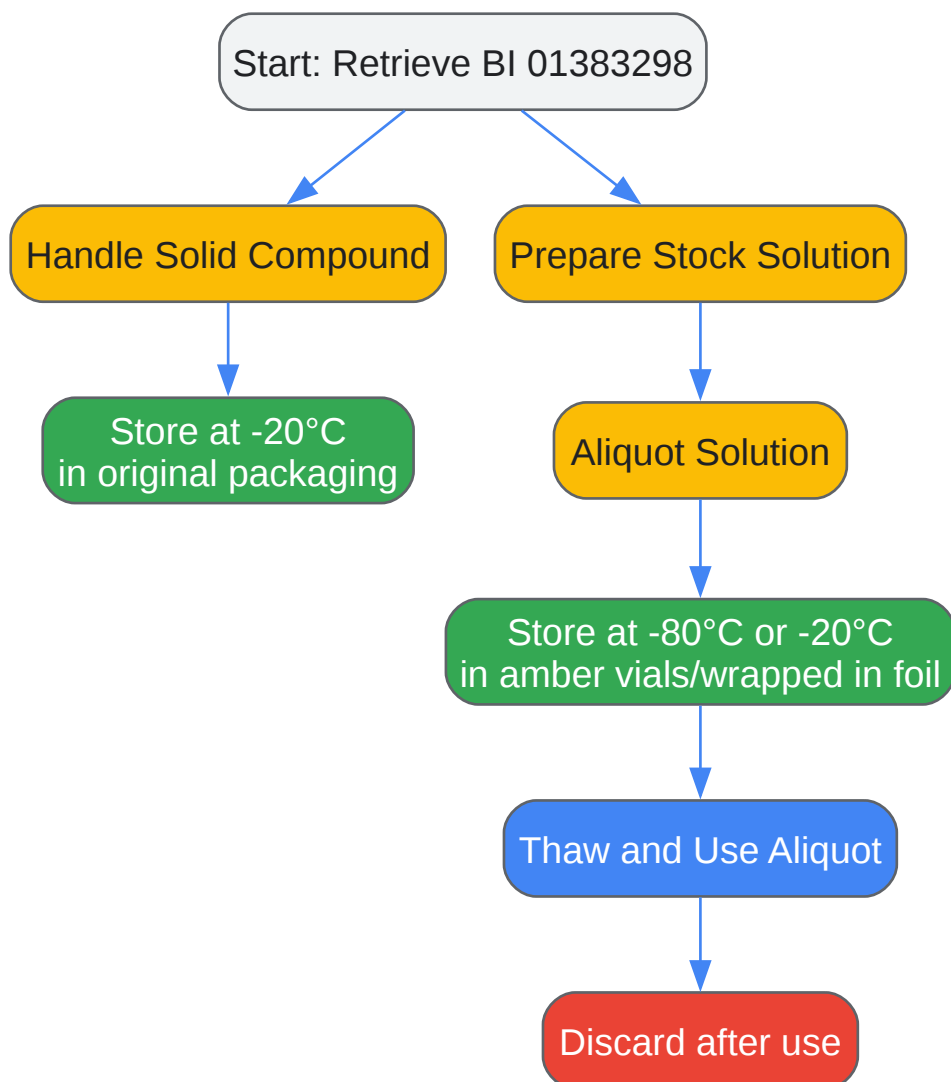
aliquots at **-80°C for up to 6 months** or at **-20°C for up to 1 month**. In both cases, the aliquots **must be protected from light** [1].

Q: Is BI 01383298 species-specific? **A:** Yes, it is a highly potent and selective inhibitor of **human NaCT (SLC13A5)**. It demonstrates an IC_{50} in the nanomolar range (approximately 25-100 nM) for the human transporter. Notably, it has been characterized as having **no effect on the mouse ortholog (Nact)** in studies using citrate as a substrate [2] [3]. One study noted that BI01383298 could inhibit the transport of arginine and its derivatives by both human and mouse transporters, indicating that its effects may be substrate-dependent [4] [3].

Q: What is the mechanism of inhibition? **A:** **BI 01383298** is described as an **irreversible, non-competitive inhibitor** of human NaCT [2].

Experimental Workflow for Handling

The following diagram outlines a general workflow for handling **BI 01383298** in a laboratory setting, based on standard practices for light-sensitive compounds:



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Critical Troubleshooting Notes

- **Light Protection is Mandatory:** The search results explicitly state that the compound must be "protected from light" [1]. Failure to do so at all stages—during storage, solution preparation, and experiments—will likely lead to compound degradation and unreliable data.
- **Verify Species Specificity:** If your experiments involve non-human models, particularly mouse, you must empirically verify whether **BI 01383298** has an effect in your specific system, as its activity can be species- and substrate-dependent [4] [2] [3].
- **Consult Original Sources:** For definitive experimental protocols, you should consult the primary scientific literature where **BI 01383298** was first characterized [2] [5]. Furthermore, the compound

was designed by Boehringer Ingelheim and can be requested through their **opnMe.com** innovation portal, which may provide the most accurate and detailed product information [1].

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References

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